

# handling and safety precautions for Diethoxyacetonitrile

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## Compound of Interest

Compound Name: Diethoxyacetonitrile

Cat. No.: B056917

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## Technical Support Center: Diethoxyacetonitrile

This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **Diethoxyacetonitrile**.

## Physical and Chemical Properties

For easy reference, the key quantitative data for **Diethoxyacetonitrile** is summarized in the table below.

Property	Value	Citations
Molecular Formula	(C <sub>2</sub> H <sub>5</sub> O) <sub>2</sub> CHCN	[1][2]
Molecular Weight	129.16 g/mol	[1][2]
Appearance	Liquid	[1][2]
Boiling Point	167.7 °C at 773 mmHg	[1][2][3]
Melting Point	-19 to -18 °C	[1][2][3]
Density	0.929 g/mL at 25 °C	[1][2][3]
Flash Point	49 °C (120.2 °F) - closed cup	[1][2]
Refractive Index	n <sub>20</sub> /D 1.4	[1][2][3]
CAS Number	6136-93-2	[1][2]

## Frequently Asked Questions (FAQs) and Troubleshooting

This section addresses common questions and potential issues encountered during experiments involving **Diethoxyacetonitrile**.

### Handling and Storage

Q1: What are the primary hazards associated with **Diethoxyacetonitrile**?

A1: **Diethoxyacetonitrile** is a flammable liquid and is harmful if swallowed, in contact with skin, or if inhaled.[1][4] It can also cause serious eye irritation. It is classified as a flammable liquid, Category 3, and has acute toxicity, Category 4 (oral, dermal, and inhalation).[1][2]

Q2: How should I properly store **Diethoxyacetonitrile** in the lab?

A2: Store the container tightly closed in a dry, cool, and well-ventilated place.[5] It should be kept away from heat, sparks, open flames, and other ignition sources. The storage class code is 3 for flammable liquids.[1][2]

Q3: Are there any specific atmospheric conditions to consider when handling this chemical?

A3: Yes, work under a fume hood to avoid inhalation of vapor or mist. Vapors are heavier than air and may spread along floors, and can form explosive mixtures with air at ambient temperatures. Take precautionary measures against static discharge.

## Personal Protective Equipment (PPE)

Q4: What is the mandatory PPE when working with **Diethoxyacetonitrile**?

A4: The following PPE is required:

- Eye/Face Protection: Wear safety goggles with side-shields or a face shield.[2][5]
- Hand Protection: Use chemical-resistant gloves. Inspect gloves prior to use.[1]
- Skin and Body Protection: Wear a lab coat or other impervious clothing to prevent skin contact.[5][6]
- Respiratory Protection: If vapors or aerosols are generated, use a suitable respirator. A type ABEK (EN14387) respirator filter is recommended.[2]

## Spills and Accidental Release

Q5: What is the correct procedure for cleaning up a small spill of **Diethoxyacetonitrile**?

A5: For a small spill, first ensure adequate ventilation and remove all sources of ignition. Cover drains to prevent the chemical from entering them. Absorb the spill with a non-combustible, inert material such as sand or diatomaceous earth, and collect it into a suitable container for disposal.[7] Use non-sparking tools during cleanup.

Q6: What should I do in the event of a large spill?

A6: In case of a large spill, evacuate all non-essential personnel from the area. If it is safe to do so, try to contain the spill.[7] Emergency responders should wear self-contained breathing apparatus and full protective clothing.

## Incompatibilities

Q7: What substances are incompatible with **Diethoxyacetonitrile**?

A7: Avoid contact with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[6][8]

## Experimental Protocols: Safe Handling Workflow

The following protocol outlines the standard operating procedures for the safe handling of **Diethoxyacetonitrile** in a laboratory setting. Adherence to these steps is crucial to minimize risk.

- Preparation:
  - Before starting any work, ensure you have read and understood the Safety Data Sheet (SDS).
  - Work in a well-ventilated area, preferably a chemical fume hood.
  - Ensure that an eyewash station and safety shower are readily accessible.[6]
  - Don the appropriate personal protective equipment (PPE) as detailed in the FAQ section. [2][5]
- Handling and Use:
  - Ground and bond the container and receiving equipment to prevent static discharge.
  - Use only non-sparking tools.
  - Avoid contact with skin and eyes, and avoid inhaling any vapors.
  - Keep the container tightly closed when not in use.
  - Do not eat, drink, or smoke in the handling area.[6]
- Waste Disposal:
  - Collect all waste containing **Diethoxyacetonitrile** in a designated, properly labeled hazardous waste container.[7][9]

- The container should be kept tightly closed and stored in a cool, well-ventilated area away from incompatible materials.[9]
- Dispose of the waste through an approved waste disposal plant, following all local and national regulations.[10]
- Emergency Procedures:
  - Familiarize yourself with the first aid and firefighting measures before beginning your experiment.

## First Aid Measures

Exposure Route	First Aid Procedure	Citations
Inhalation	Move the person to fresh air. If breathing has stopped, perform artificial respiration. If breathing is difficult, administer oxygen. Seek immediate medical attention.	[10][11]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.	[10][11][12]
Eye Contact	Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[10][11]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[10]

## Firefighting Measures

Q: How should a fire involving **Diethoxyacetonitrile** be extinguished?

A: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish the fire.[5] Do not use a water jet, as it may spread the fire.[13]

Q: What are the specific hazards during a fire?

A: **Diethoxyacetonitrile** is a combustible liquid. Its vapors are heavier than air and can travel to a source of ignition and flash back. Hazardous combustion products may include carbon oxides and nitrogen oxides (NO<sub>x</sub>).

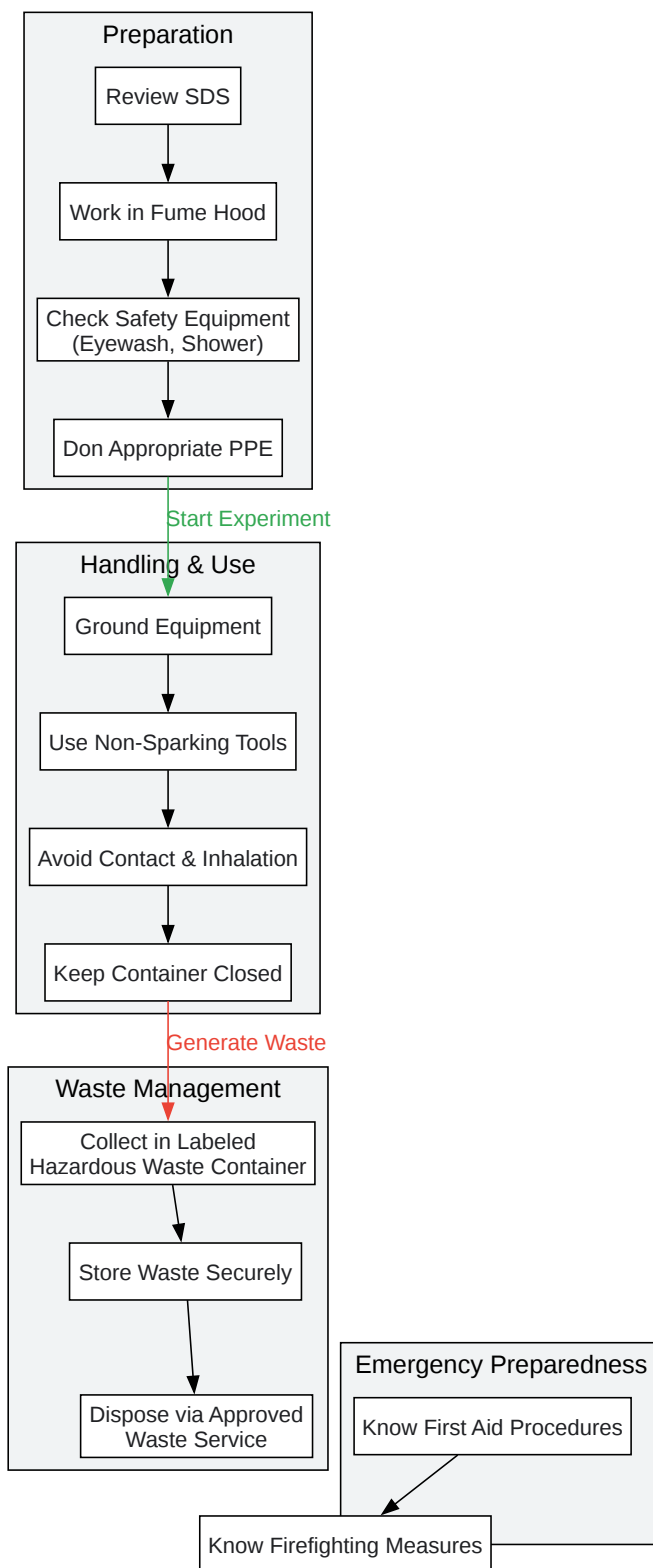
Q: What protective equipment should firefighters wear?

A: Firefighters should wear a self-contained breathing apparatus and full protective clothing to prevent contact with skin and eyes.

## Visualized Workflow for Safe Handling

The following diagram illustrates the logical steps for safely handling **Diethoxyacetonitrile**.

Safe Handling Workflow for Diethoxyacetonitrile



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